

An In-Depth Technical Guide to 2-(2-chloro-5-methylphenoxy)propanamide

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Compound of Interest

Compound Name: 2-(2-chloro-5-methylphenoxy)propanamide

Cat. No.: B4791150

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A Note on Nomenclature: The topic "2-chloro-5-methylphenoxy propanamide" is structurally ambiguous. This guide will focus on the most chemically plausible isomer, **2-(2-chloro-5-methylphenoxy)propanamide**, based on common synthetic routes for related agrochemical and pharmaceutical compounds. The IUPAC name and structure are explicitly defined herein for clarity.

Introduction

Derivatives of phenoxyalkanoic acids represent a cornerstone in the development of modern agrochemicals and pharmaceuticals. Their structural versatility allows for fine-tuning of biological activity, leading to applications ranging from selective herbicides to anti-inflammatory agents. This guide provides a detailed technical overview of **2-(2-chloro-5-methylphenoxy)propanamide**, a molecule situated at the intersection of these fields. As a senior application scientist, my objective is to present not just the "what" but the "why"—the causal logic behind its synthesis, analysis, and potential function. This document is intended for researchers and development professionals who require a deep, actionable understanding of this compound class.

Physicochemical Properties and Molecular Characteristics

The molecular structure of **2-(2-chloro-5-methylphenoxy)propanamide** dictates its physical behavior and, consequently, its handling, formulation, and biological interactions. The core structure consists of a propanamide moiety linked via an ether bond to a 2-chloro-5-methylphenol ring.

The molecular formula for the assumed structure is $C_{10}H_{12}ClNO_2$. From this, we can calculate its precise molecular weight and other key identifiers. A summary of its computed and estimated physicochemical properties is presented below, with data for its parent acid, Mecoprop, provided for context.

Property	2-(2-chloro-5-methylphenoxy)propanamide (Target)	2-(4-chloro-2-methylphenoxy)propanoic acid (Mecoprop)[1][2][3]
Molecular Formula	$C_{10}H_{12}ClNO_2$	$C_{10}H_{11}ClO_3$
Molecular Weight	213.66 g/mol	214.65 g/mol
Monoisotopic Mass	213.05566 Da	214.03967 Da
Appearance	White to off-white solid (Predicted)	Colorless to white crystals
Melting Point (°C)	Estimated: 90-110	93-95
Boiling Point (°C)	>300 (Predicted)	~308 (Rough estimate)
Water Solubility	Low to moderate (Predicted)	895 mg/L at 25 °C
LogP (Octanol/Water)	~2.9 (Predicted)	3.13
SMILES	<chem>CC(C(=O)N)OC1=C(C=C(C=C1)C)Cl</chem>	<chem>CC(C(=O)O)OC1=CC=C(Cl)C=C1C</chem>
InChI Key	(Not available)	WNTGYJSOUMFZEP-UHFFFAOYSA-N

Synthesis and Mechanistic Considerations

The synthesis of **2-(2-chloro-5-methylphenoxy)propanamide** is logically approached as a two-stage process: first, the creation of the phenoxypropanoic acid intermediate, followed by its amidation. This strategy provides a high degree of purity and control over the final product.

Stage 1: Williamson Ether Synthesis of 2-(2-chloro-5-methylphenoxy)propanoic acid

This classic etherification reaction forms the core C-O-C bond. The mechanism involves the nucleophilic attack of a phenoxide ion on an alkyl halide.

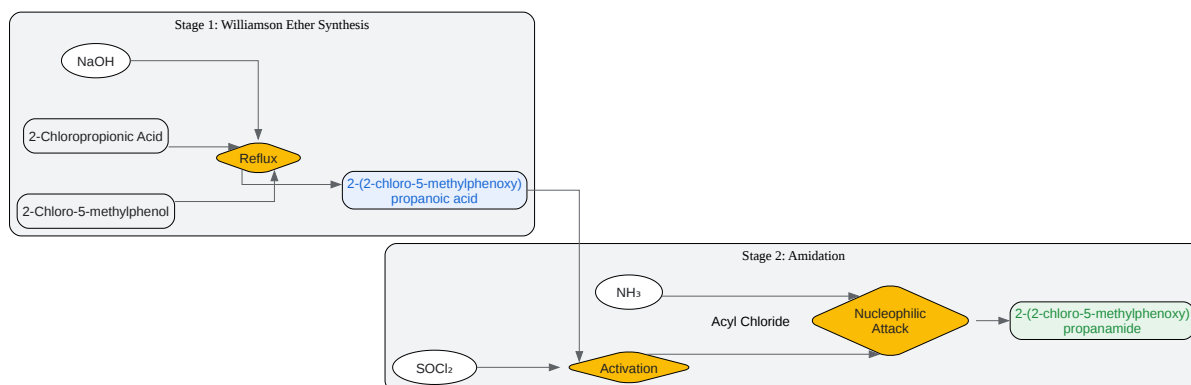
- **Rationale:** The reaction between 2-chloro-5-methylphenol and an α -halopropionate (like (R,S)-2-chloropropionic acid) is a well-established and efficient method for creating the aryloxyphenoxypropionate scaffold.^[4] The use of a base is critical to deprotonate the phenol, forming the more nucleophilic phenoxide. The choice of solvent and temperature is crucial for optimizing yield and minimizing side reactions.
- **Deprotonation:** To a stirred solution of 2-chloro-5-methylphenol (1.0 eq) in a suitable solvent (e.g., acetone or ethanol), add a strong base such as sodium hydroxide (1.1 eq) in water.
- **Reaction Mixture:** Heat the mixture to reflux (approx. 80-90°C) for 1 hour to ensure complete formation of the sodium 2-chloro-5-methylphenoxide salt.
- **Nucleophilic Substitution:** Add (R,S)-2-chloropropionic acid (1.05 eq) dropwise to the refluxing solution. Maintain reflux for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Acidification:** After cooling to room temperature, remove the solvent under reduced pressure. Dissolve the resulting salt in water and wash with a non-polar solvent like diethyl ether to remove any unreacted phenol.
- **Isolation:** Acidify the aqueous layer to a pH < 2 with concentrated hydrochloric acid. The 2-(2-chloro-5-methylphenoxy)propanoic acid will precipitate as a solid.
- **Purification:** Filter the solid product, wash with cold water, and dry under vacuum. Recrystallization from a suitable solvent system (e.g., toluene/hexane) can be performed to

achieve high purity.^[4]

Stage 2: Amidation of the Carboxylic Acid Intermediate

The conversion of the carboxylic acid to the primary amide is a fundamental transformation in organic synthesis. This typically requires activating the carboxyl group to make it more susceptible to nucleophilic attack by ammonia.

- **Rationale:** Direct reaction of a carboxylic acid with ammonia is generally unfavorable. Activation is required. A common and effective method involves converting the carboxylic acid to an acyl chloride using a reagent like thionyl chloride (SOCl_2). The highly reactive acyl chloride then readily reacts with ammonia to form the amide with high yield.
- **Activation:** In a fume hood, suspend the 2-(2-chloro-5-methylphenoxy)propanoic acid (1.0 eq) in an inert solvent like dichloromethane (DCM). Add thionyl chloride (1.2 eq) dropwise at 0°C .
- **Acyl Chloride Formation:** Allow the reaction to warm to room temperature and then gently reflux for 2-3 hours until gas evolution ceases. The solvent and excess thionyl chloride can be removed by rotary evaporation to yield the crude acyl chloride.
- **Amidation:** Dissolve the crude acyl chloride in an anhydrous, aprotic solvent (e.g., DCM or THF). Cool the solution to 0°C in an ice bath.
- **Nucleophilic Attack:** Bubble anhydrous ammonia gas through the solution or add a solution of ammonia in an organic solvent (e.g., 2M ammonia in methanol) dropwise. A white precipitate of ammonium chloride will form.
- **Work-up:** Once the reaction is complete (monitored by TLC), filter off the ammonium chloride salt. Wash the filtrate with a dilute acid solution (e.g., 1M HCl) and then with a saturated sodium bicarbonate solution to remove any unreacted starting material.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude **2-(2-chloro-5-methylphenoxy)propanamide** can be purified by recrystallization or column chromatography.



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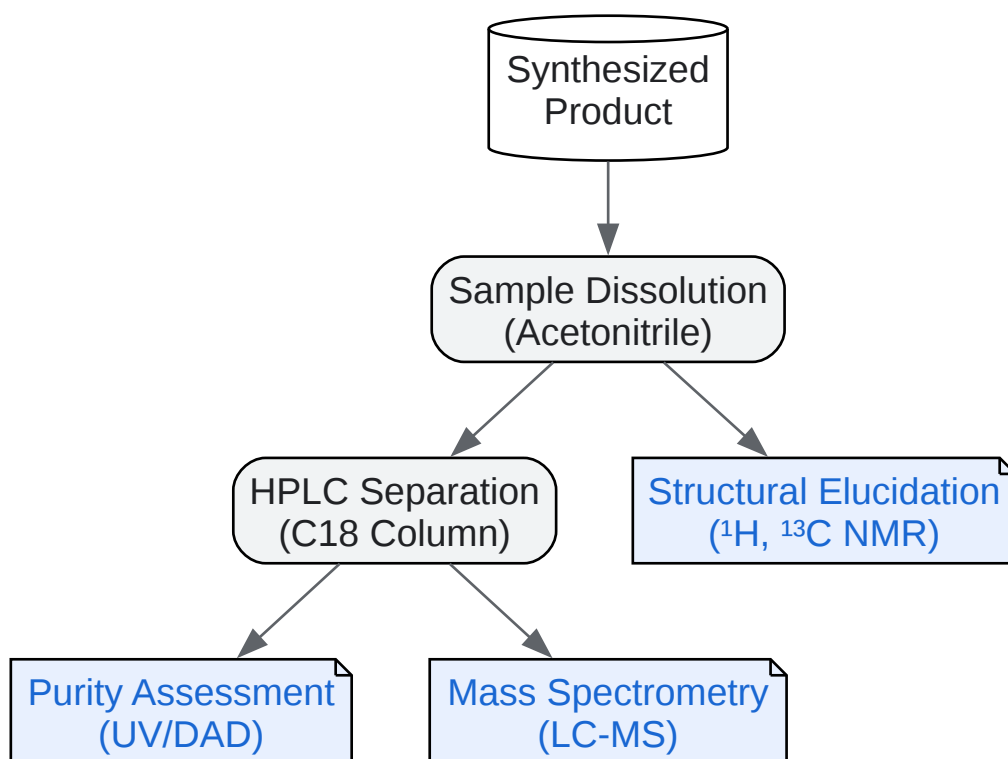
Caption: Two-stage synthesis of the target compound.

Analytical Methodologies

Ensuring the purity and confirming the identity of the synthesized compound is paramount. A multi-step analytical approach combining chromatographic separation with spectroscopic detection is standard practice for this class of molecules.

Workflow for Purity and Identity Confirmation

- **Sample Preparation:** Dissolve a precisely weighed sample of the final product in a suitable solvent, such as acetonitrile or methanol, to a known concentration (e.g., 1 mg/mL).
- **Chromatographic Separation (HPLC):** High-Performance Liquid Chromatography is the method of choice for assessing purity.
 - **Column:** A reverse-phase C18 column is typically effective.
 - **Mobile Phase:** A gradient elution using a mixture of water (often with 0.1% formic acid for better peak shape) and acetonitrile is common.
 - **Detection:** A Diode-Array Detector (DAD) or UV detector set to scan across a range of wavelengths (e.g., 220-300 nm) will provide a chromatogram where the area of the main peak relative to any impurity peaks indicates the purity.
- **Mass Spectrometry (MS) Confirmation:** Coupling the HPLC to a mass spectrometer (LC-MS) provides definitive structural confirmation.
 - **Ionization:** Electrospray Ionization (ESI) in positive mode is expected to show the protonated molecule $[M+H]^+$ at an m/z corresponding to the compound's molecular weight (214.06 for the $C_{10}H_{12}ClNO_2$ isotopologue).
 - **Fragmentation:** Tandem MS (MS/MS) can be used to fragment the parent ion, yielding a characteristic pattern that confirms the structure.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H and ^{13}C NMR provide the most detailed structural information, confirming the connectivity of all atoms in the molecule.



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Caption: Standard analytical workflow for compound validation.

Potential Applications and Biological Rationale

The structural motifs within **2-(2-chloro-5-methylphenoxy)propanamide** suggest potential biological activity in two primary domains: agrochemicals and pharmaceuticals.

Agrochemicals: Herbicidal Activity

The phenoxypropanoic acid scaffold is the basis for the "fop" family of herbicides, which are known inhibitors of the acetyl-CoA carboxylase (ACCase) enzyme in grasses. However, the parent acid of the target compound is more closely related to auxinic herbicides like Mecoprop. [1][3]

- Mechanism of Action (Hypothesized): Like other auxinic herbicides, 2-(2-chloro-5-methylphenoxy)propanoic acid (the precursor) mimics the natural plant hormone indole-3-acetic acid (IAA). It causes uncontrolled cell division and growth in broadleaf weeds, leading to vascular tissue disruption and eventual plant death.[3][5] Grasses are typically tolerant.

The amide derivative, **2-(2-chloro-5-methylphenoxy)propanamide**, could act as a pro-herbicide, being hydrolyzed in the plant to the active carboxylic acid form. This metabolic conversion is a common strategy to improve uptake and translocation within the plant.[5]

Pharmaceutical Development: Intermediate

Phenoxyamide structures are prevalent in a wide range of biologically active molecules and serve as critical building blocks, or intermediates, for more complex Active Pharmaceutical Ingredients (APIs).[6][7][8]

- **Rationale for Use:** The compound contains several functional handles (amide, ether, aromatic ring) that can be further modified. The specific substitution pattern (chloro and methyl groups) influences the molecule's lipophilicity and electronic properties, which can be leveraged to achieve desired binding characteristics in a drug target. Such intermediates are valuable in medicinal chemistry for building libraries of related compounds for screening against various biological targets, including enzymes and receptors.[9][10]

Conclusion

2-(2-chloro-5-methylphenoxy)propanamide is a compound of significant interest, embodying a structural framework with proven utility in both agriculture and medicine. Its synthesis is achievable through robust, well-documented chemical transformations, and its characterization relies on standard, high-confidence analytical techniques. While its specific biological activities require empirical validation, its close relationship to established auxinic herbicides suggests a high probability of similar function. Furthermore, its value as a versatile chemical intermediate provides a compelling rationale for its synthesis and study within drug discovery programs. This guide has aimed to provide the foundational, scientifically-grounded knowledge necessary for researchers to confidently engage with this molecule and its broader chemical class.

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